

Spectroscopic Profile of Dimethyl 5-nitroisophthalate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

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This technical guide provides an in-depth overview of the spectroscopic data for **Dimethyl 5-nitroisophthalate**, a key intermediate in the synthesis of various pharmaceuticals, including non-ionic X-ray contrast media such as Iopamidol and Iohexol.^[1] The following sections detail its structural characterization through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), complete with experimental protocols and data presented in a clear, comparative format.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₆	[2][3][4][5]
Molecular Weight	239.18 g/mol	[2][3][4][5][6][7]
CAS Number	13290-96-5	[2][3][5][6]
Appearance	White to off-white solid/crystalline powder	[6][8]
Melting Point	123-125 °C	[6]

Spectroscopic Data

¹H NMR (Proton Nuclear Magnetic Resonance)

The ¹H NMR spectrum of **Dimethyl 5-nitroisophthalate** provides information about the chemical environment of the hydrogen atoms in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.9 - 9.1	Singlet	1H	H-4/H-6
~8.6 - 8.8	Singlet	2H	H-2
~3.9 - 4.1	Singlet	6H	2 x -OCH ₃

Note: Specific chemical shifts can vary slightly depending on the solvent and spectrometer frequency. The assignments are based on the expected electronic effects of the nitro and ester functional groups on the aromatic ring.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

The ¹³C NMR spectrum reveals the different carbon environments within the molecule.

Chemical Shift (ppm)	Assignment
~164	C=O (ester)
~148	C-NO ₂
~134	C-COOCH ₃
~130	Aromatic CH
~126	Aromatic CH
~53	-OCH ₃

Note: These are approximate chemical shifts. For precise values, it is recommended to consult the original spectral data.

IR (Infrared) Spectroscopy

The IR spectrum of **Dimethyl 5-nitroisophthalate** shows characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100	Weak	Aromatic C-H stretch
~1730	Strong	C=O stretch (ester)
~1540	Strong	Asymmetric NO ₂ stretch
~1350	Strong	Symmetric NO ₂ stretch
~1250	Strong	C-O stretch (ester)

MS (Mass Spectrometry)

Mass spectrometry data confirms the molecular weight of the compound and provides information about its fragmentation pattern.

m/z	Relative Intensity (%)	Assignment
239	High	[M] ⁺ (Molecular ion)
208	High	[M - OCH ₃] ⁺
162	Medium	[M - COOCH ₃ - O] ⁺

Experimental Protocols

Synthesis of Dimethyl 5-nitroisophthalate

A common method for the synthesis of **Dimethyl 5-nitroisophthalate** involves the esterification of 5-nitroisophthalic acid.[1][4]

- Reaction Setup: 5-nitroisophthalic acid is dissolved in methanol in a round-bottom flask equipped with a condenser and a stirrer.[1][4]
- Catalyst Addition: A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.[1][4]

- Reflux: The reaction mixture is heated to reflux for several hours.[1][4] The progress of the reaction can be monitored by thin-layer chromatography (TLC).[4]
- Work-up: Upon completion, the mixture is cooled, leading to the precipitation of the product. The solid is collected by filtration, washed with water, and dried to yield **Dimethyl 5-nitroisophthalate** as a white solid.[1][4]

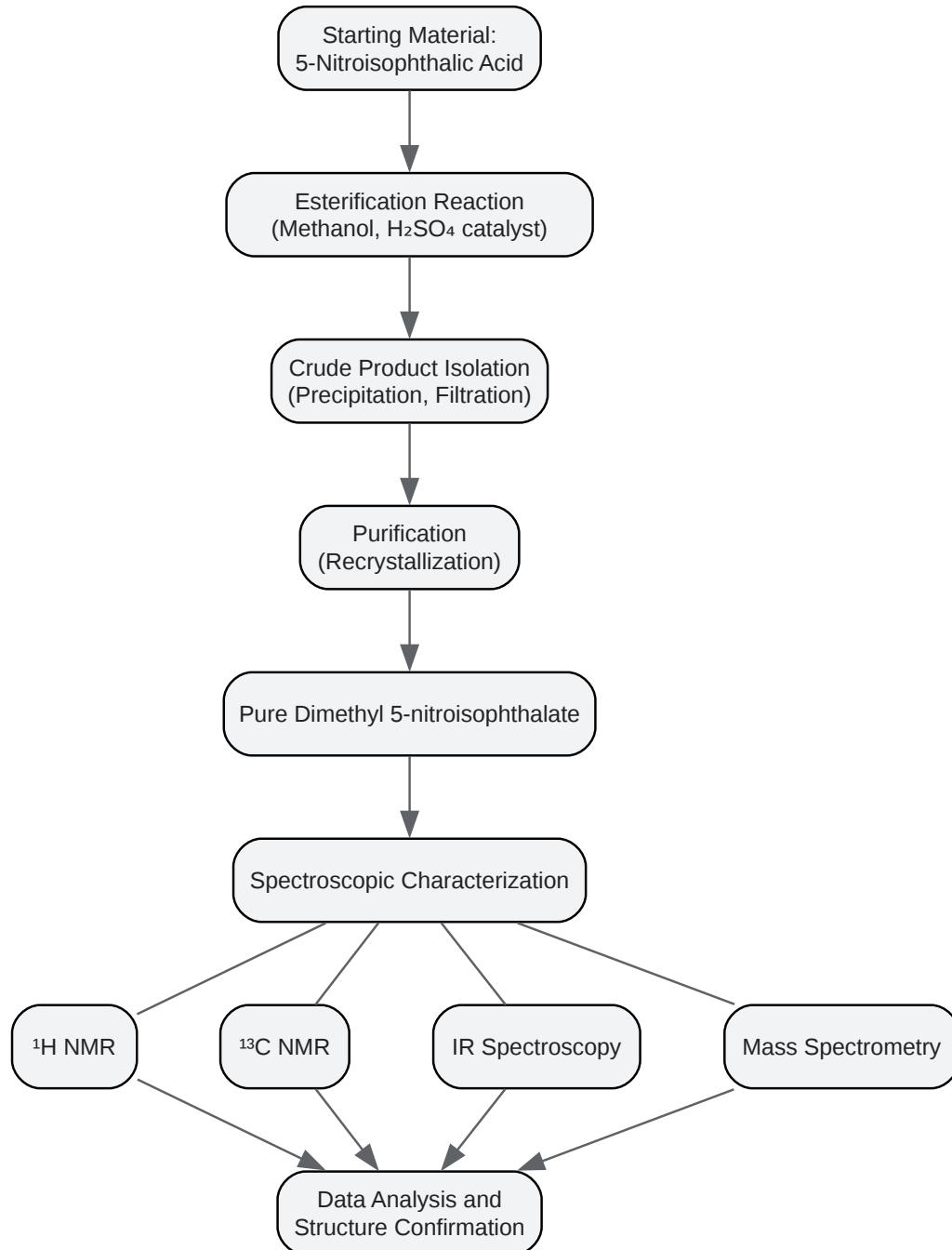
Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 400 MHz or higher spectrometer.[9][10][11] The sample is dissolved in a deuterated solvent, commonly deuteriochloroform (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6), with tetramethylsilane (TMS) used as an internal standard.[9][10]
- IR Spectroscopy: IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer.[2] The sample can be prepared as a KBr pellet or analyzed using an attenuated total reflectance (ATR) accessory.[2]
- Mass Spectrometry: Mass spectra are typically acquired using gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI).[2][10]

Logical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Dimethyl 5-nitroisophthalate**.

Workflow for Synthesis and Characterization of Dimethyl 5-nitroisophthalate

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Caption: Synthesis and characterization workflow.

This comprehensive guide provides essential spectroscopic data and methodologies for **Dimethyl 5-nitroisophthalate**, serving as a valuable resource for professionals in the fields of chemical research and drug development.

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